

# Ethyltrimethylammonium bromide material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: Ethyltrimethylammonium bromide

Cat. No.: B031202

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## Ethyltrimethylammonium Bromide: A Technical Safety Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This document provides a comprehensive overview of the material safety information available for **Ethyltrimethylammonium bromide** (CAS No: 2650-77-3). Due to the limited availability of specific quantitative toxicological and ecotoxicological data in the public domain, this guide focuses on summarizing the qualitative safety information, handling procedures, and emergency response protocols as outlined in available Material Safety Data Sheets (MSDS). The aim is to provide a foundational understanding of the potential hazards and the necessary precautions for the safe handling of this compound in a research and development setting.

### Chemical Identification

Identifier	Value
Chemical Name	Ethyltrimethylammonium bromide
Synonyms	Ethanaminium, N,N,N-trimethyl-, bromide; Trimethylethylammonium bromide[1][2][3][4]
CAS Number	2650-77-3[1][2][3][5][6]
Molecular Formula	C5H14N.Br[1][6]
Molecular Weight	168.08 g/mol [1][2][5][6]
Structure	White crystalline solid[2]

## Hazard Identification and Precautionary Measures

While specific quantitative data on the hazards of **Ethyltrimethylammonium bromide** is largely unavailable, general precautions for handling similar chemical compounds should be observed.[5]

### Precautionary Statements:

- Prevention: Avoid formation of dust and aerosols.[5] Use only in a well-ventilated place.[5] Wear suitable protective clothing, gloves, and eye/face protection.[5] Use non-sparking tools and take measures to prevent electrostatic discharge.[5]
- Response: In case of emergency, follow the first aid and accidental release measures outlined in this document.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] Keep away from foodstuff containers and incompatible materials.[5]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[5] The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5] Do not allow the chemical to enter drains or sewer systems.[5]

## Toxicological and Ecotoxicological Data

A thorough review of publicly available safety data sheets indicates that quantitative toxicological and ecotoxicological data for **Ethyltrimethylammonium bromide** is not available at this time. The following table summarizes the status of the data.

Endpoint	Result
Acute Toxicity (Oral, Dermal, Inhalation)	No data available[5]
Skin Corrosion/Irritation	No data available[5]
Serious Eye Damage/Irritation	No data available[5]
Respiratory or Skin Sensitization	No data available[5]
Germ Cell Mutagenicity	No data available[5]
Carcinogenicity	No data available[5]
Reproductive Toxicity	No data available[5]
Specific Target Organ Toxicity (Single Exposure)	No data available[5]
Specific Target Organ Toxicity (Repeated Exposure)	No data available[5]
Aspiration Hazard	No data available[5]
Toxicity to Fish	No data available[5]
Toxicity to Daphnia and other aquatic invertebrates	No data available[5]
Toxicity to Algae	No data available[5]

## Physical and Chemical Properties

Property	Value
Melting Point	322.0-325.6 °C (decomposes)[1]
Solubility	Information not available
Appearance	White crystalline solid[2]

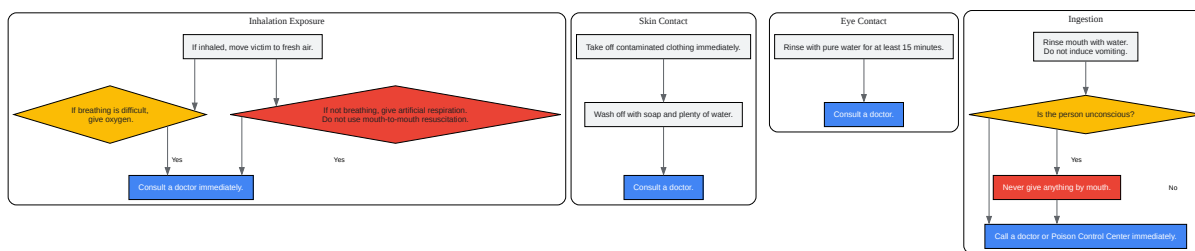
Note: A comprehensive list of physical and chemical properties is not available in the consulted safety data sheets.<sup>[5]</sup>

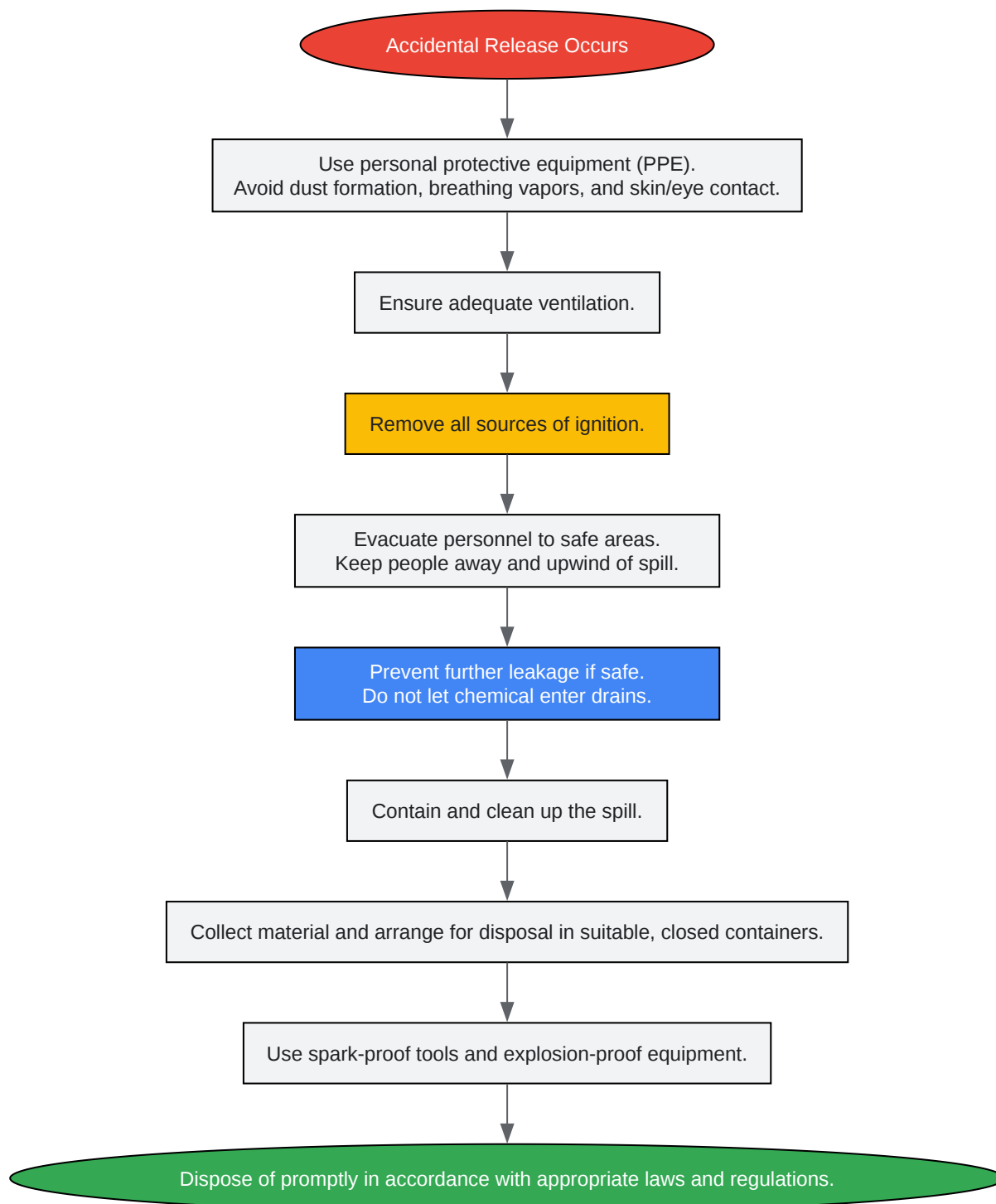
## Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological assessment of **Ethyltrimethylammonium bromide** are not available in the reviewed documentation. Standard methodologies, such as those prescribed by the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA), would typically be employed for such evaluations.

## Emergency Procedures and Workflows

The following diagrams illustrate the general workflows for emergency situations based on the available Material Safety Data Sheet.<sup>[5]</sup>





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